

Application Notes & Protocols: Step-by-Step EDTA Titration of Calcium with Calmagite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Mordant red 94

Cat. No.: B1619490

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Complexometric titration with Ethylenediaminetetraacetic acid (EDTA) is a widely used analytical technique for the quantitative determination of metal ions, such as calcium (Ca^{2+}). This method relies on the formation of a stable, water-soluble complex between the metal ion and the chelating agent, EDTA. The endpoint of the titration is detected using a metallochromic indicator, which changes color when it is displaced from the metal ion by EDTA.

Calmagite is an excellent indicator for the EDTA titration of calcium and magnesium.^{[1][2]} In an alkaline environment (pH 10), Calmagite forms a wine-red complex with calcium ions.^{[3][4]} As EDTA is added, it preferentially binds to the calcium ions due to the formation of a more stable complex.^{[5][6]} At the equivalence point, when all the calcium ions have been complexed by EDTA, the indicator is released in its free form, resulting in a sharp color change from wine-red to sky blue, signaling the end of the titration.^{[3][7][8]} This method is highly effective for applications such as determining water hardness and analyzing calcium content in various samples, including pharmaceuticals.^{[3][8]}

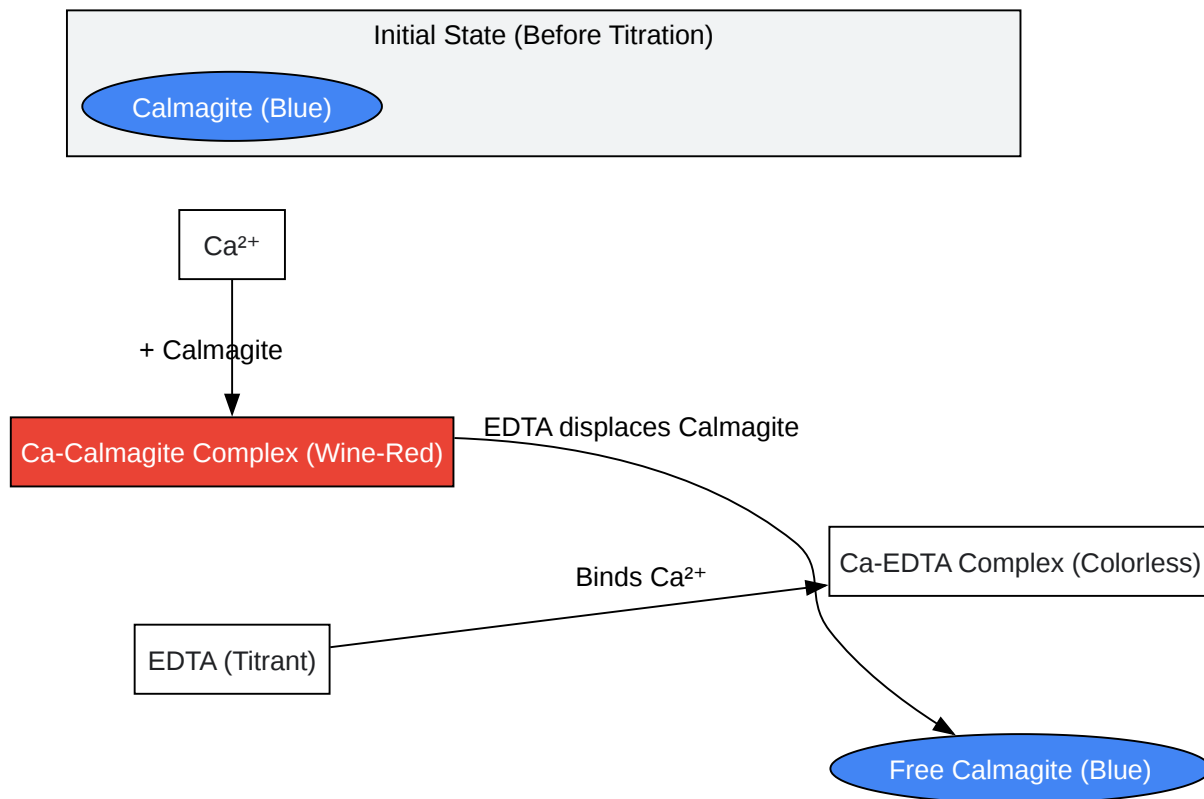
Principle of Titration

The titration is based on the following chemical reactions:

- Formation of the Calcium-Indicator Complex: In a solution buffered to approximately pH 10, Calmagite (HIn^{2-} , blue) reacts with calcium ions (Ca^{2+}) to form a wine-red complex (CaIn^-).
[3][5] $\text{Ca}^{2+} + \text{HIn}^{2-} (\text{blue}) \rightarrow \text{CaIn}^- (\text{wine-red}) + \text{H}^+$
- Titration with EDTA: EDTA (represented as HY^{3-} at pH 10) is added as the titrant. EDTA forms a more stable complex with Ca^{2+} (CaY^{2-}) than the Calmagite indicator does.[5] Consequently, EDTA sequentially displaces the Calmagite from the CaIn^- complex. CaIn^- (wine-red) + $\text{HY}^{3-} \rightarrow \text{CaY}^{2-}$ (colorless) + HIn^{2-} (blue)

The overall reaction is the complexation of calcium ions by EDTA.[7] $\text{Ca}^{2+} + \text{HY}^{3-} \rightarrow \text{CaY}^{2-} + \text{H}^+$

The endpoint is reached when all the Ca^{2+} has been complexed by EDTA, causing the solution to turn from wine-red to blue due to the presence of the free indicator (HIn^{2-}).[3] To ensure a sharp endpoint, the pH must be maintained around 10, which is typically achieved using an ammonia-ammonium chloride buffer.[3][9]



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Caption: Principle of EDTA titration of Calcium with Calmagite indicator.

Experimental Protocols

3.1. Reagent and Solution Preparation

Reagent/Solution	Preparation Protocol
0.01 M EDTA Solution	1. Dry approximately 2 g of the disodium salt dihydrate of EDTA ($\text{Na}_2\text{H}_2\text{Y} \cdot 2\text{H}_2\text{O}$) at 80°C for 1 hour. [10] 2. Accurately weigh about 1.9 g of the dried EDTA. [10] 3. Dissolve in 500 mL of deionized water in a 1 L volumetric flask. [7] 4. Add 0.05 g of $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ to sharpen the endpoint. [7] 5. Dilute to the 1 L mark with deionized water and mix thoroughly. Store in a polyethylene bottle. [11]
Standard Calcium Solution (approx. 0.01 M)	1. Dry primary standard calcium carbonate (CaCO_3) at $110\text{--}150^\circ\text{C}$ for at least 1 hour and cool in a desiccator. [7] [11] 2. Accurately weigh approximately 0.25 g of dried CaCO_3 into a 250 mL volumetric flask. [11] 3. Carefully add 6 M HCl dropwise until the CaCO_3 is completely dissolved (approx. 5-8 mL). [7] [11] 4. Gently boil for a few minutes to expel CO_2 . [7] 5. Cool and dilute to the 250 mL mark with deionized water. Mix well.
Ammonia-Ammonium Chloride Buffer (pH 10)	1. Dissolve 64 g of ammonium chloride (NH_4Cl) in 200 mL of deionized water. [12] 2. Add 570 mL of concentrated ammonia (NH_3). [12] 3. Dilute to 1 L with deionized water.
Calmagite Indicator Solution (0.05% w/v)	1. Dissolve 0.05 g of Calmagite in 100 mL of deionized water. [13] [14] 2. Store in a dark, polyethylene bottle. The solution is stable for at least 12 months under these conditions. [14]

3.2. Standardization of EDTA Solution

It is crucial to standardize the prepared EDTA solution to determine its exact molarity.

- Pipette a 10.00 mL aliquot of the standard calcium solution into a 250 mL Erlenmeyer flask.
[\[7\]](#)

- Add approximately 15 mL of the pH 10 ammonia-ammonium chloride buffer.[\[7\]](#)
- Add enough deionized water to bring the total volume to about 75-100 mL.[\[7\]](#)
- Add 5-10 drops of the Calmagite indicator solution. The solution should turn a distinct wine-red color.[\[4\]](#)[\[7\]](#)
- Titrate with the prepared EDTA solution from a burette with constant swirling.
- The endpoint is reached when the color changes sharply from wine-red to sky blue.[\[7\]](#)
- Repeat the titration at least three times to obtain reproducible results (within $\pm 1\%$).[\[7\]](#)
- Calculate the molarity of the EDTA solution using the average volume of titrant used.

3.3. Titration of Calcium in an Unknown Sample

- Prepare the unknown sample by dissolving it in a suitable solvent. If the sample is solid, it may require digestion with an acid (e.g., HCl) similar to the preparation of the standard calcium solution.[\[4\]](#)
- Pipette a known volume of the unknown sample solution into a 250 mL Erlenmeyer flask.
- Add 15 mL of the pH 10 ammonia-ammonium chloride buffer.[\[7\]](#)
- Add deionized water to reach a volume of 75-100 mL.[\[7\]](#)
- Add 5-10 drops of Calmagite indicator. The solution should turn wine-red.[\[4\]](#)[\[7\]](#)
- Titrate with the standardized EDTA solution until the color changes from wine-red to sky blue.[\[7\]](#)
- Record the volume of EDTA used.
- Perform at least three replicate titrations.

Data Presentation

4.1. Standardization of EDTA Solution

Trial	Volume of Standard Ca ²⁺ Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Used (mL)
1	10.00			
2	10.00			
3	10.00			
Average				

Calculation of EDTA Molarity: $M_{\text{EDTA}} = (M_{\text{CaCO}_3} \times V_{\text{CaCO}_3}) / V_{\text{EDTA}}$

Where:

- M_{CaCO_3} = Molarity of the standard calcium carbonate solution
- V_{CaCO_3} = Volume of the standard calcium carbonate solution used
- V_{EDTA} = Average volume of EDTA solution used

4.2. Analysis of Unknown Calcium Sample

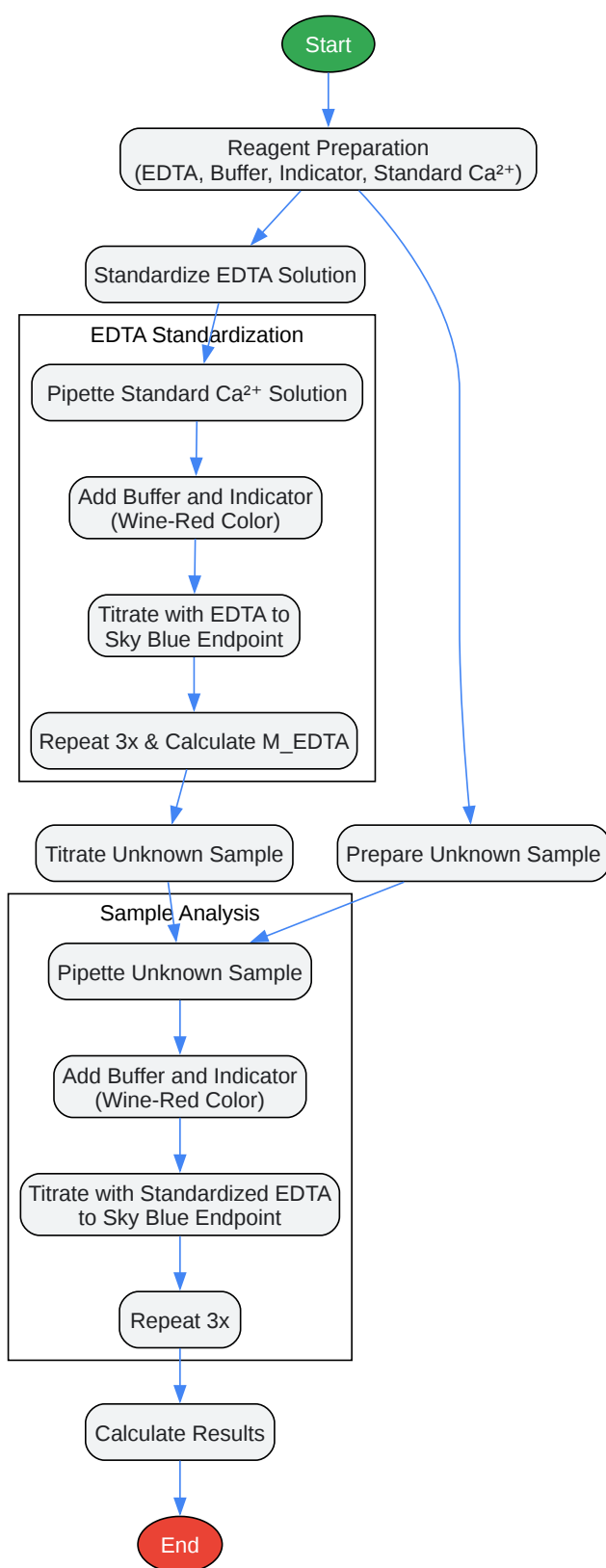
Trial	Volume of Unknown Sample (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Standardized EDTA Used (mL)
1				
2				
3				
Average				

Calculation of Calcium Concentration in Unknown Sample: $\text{Moles of Ca}^{2+} = M_{\text{EDTA}} \times V_{\text{EDTA}}$

Concentration of Ca^{2+} (M) = Moles of Ca^{2+} / V_{sample}

Concentration of Ca^{2+} (mg/L or ppm) = Molarity of Ca^{2+} \times Molar Mass of Ca (40.08 g/mol) \times 1000 mg/g

Experimental Workflow



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